

# Comparative Guide: vs. as Optically Thin Tracers

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## Compound of Interest

Compound Name: Carbon monoxide (18O)

CAS No.: 4906-87-0

Cat. No.: B3328581

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Domain: Molecular Astrophysics & Astrochemistry

## Executive Summary

In the radio-astronomical analysis of molecular clouds, star-forming regions, and protoplanetary disks, the choice between

(Carbon-13 Monoxide) and

(Carbon Monoxide-18) is the primary decision point for deriving accurate column densities and gas masses.

While both are used as "optically thin" alternatives to the usually saturated

, they are not interchangeable.

- is the "Translucent Tracer." It offers higher signal-to-noise (SNR) but suffers from optical depth saturation in dense cores (

) and chemical fractionation enhancement in cold gas.

- is the "Transparent Tracer." It remains optically thin up to high extinctions ( ), making it the gold standard for mass estimation, though it requires significantly longer integration times and is selectively photodissociated in photon-dominated regions (PDRs).

## Fundamental Physics & Abundances

To use these tracers effectively, one must understand that their utility stems entirely from their relative abundances, as their dipole moments (and thus Einstein

coefficients) are nearly identical (

Debye).

**Table 1: Isotopic Properties & Standard Abundances (ISM)**

Parameter	(Reference)		
Primary Utility	Temperature / Kinematics	Envelope Structure / Column Density	Core Mass / High Density Structure
Abundance (ISM)	(Defined)	to	
Abundance Ratio ( )	-		
Saturation Threshold	mag	mag	mag
Critical Density ( )		Similar to	Similar to



*Note: The*

ratio is typically 5.5 in the Solar System but varies between 7 and 20+ in the ISM depending on the FUV field strength.

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## Critical Performance Comparison

### A. Optical Depth (

### ) and Saturation

The "optically thin" assumption (

) allows for a linear conversion from integrated intensity to column density.

- : Often fails this assumption in molecular cores. In regions like the Orion A filaments, frequently exceeds 1.0, leading to an underestimation of mass by a factor of 2–3 if not corrected using opacity broadening or C18O data.
- : Rarely saturates in typical molecular clouds.[1] It provides the most linear probe of until densities reach protostellar core levels ( ), where freeze-out becomes the dominant issue rather than opacity.

### B. Selective Photodissociation (The PDR Problem)

In Photon-Dominated Regions (PDRs) illuminated by O/B stars:

- Self-Shielding:  
and  
have high enough column densities to self-shield against FUV radiation.
- Dissociation:

, being less abundant, cannot self-shield effectively. It relies on mutual shielding by

lines, which is imperfect due to isotope line shifts.

- Result:

is destroyed deeper into the cloud than

.

- Observation: The

abundance ratio can spike to 16–30 in PDR surfaces (e.g., Orion Bar), compared to the terrestrial value of 5.5. Using a standard abundance ratio here will drastically overestimate mass.

## C. Chemical Fractionation (The Cold Cloud Problem)

In cold, dark clouds (

K):

- Mechanism: The exchange reaction

is exothermic (

K).

- Impact:

is preferentially formed, while

is not subject to this carbon-exchange enhancement.

- Result:

abundance is enhanced relative to

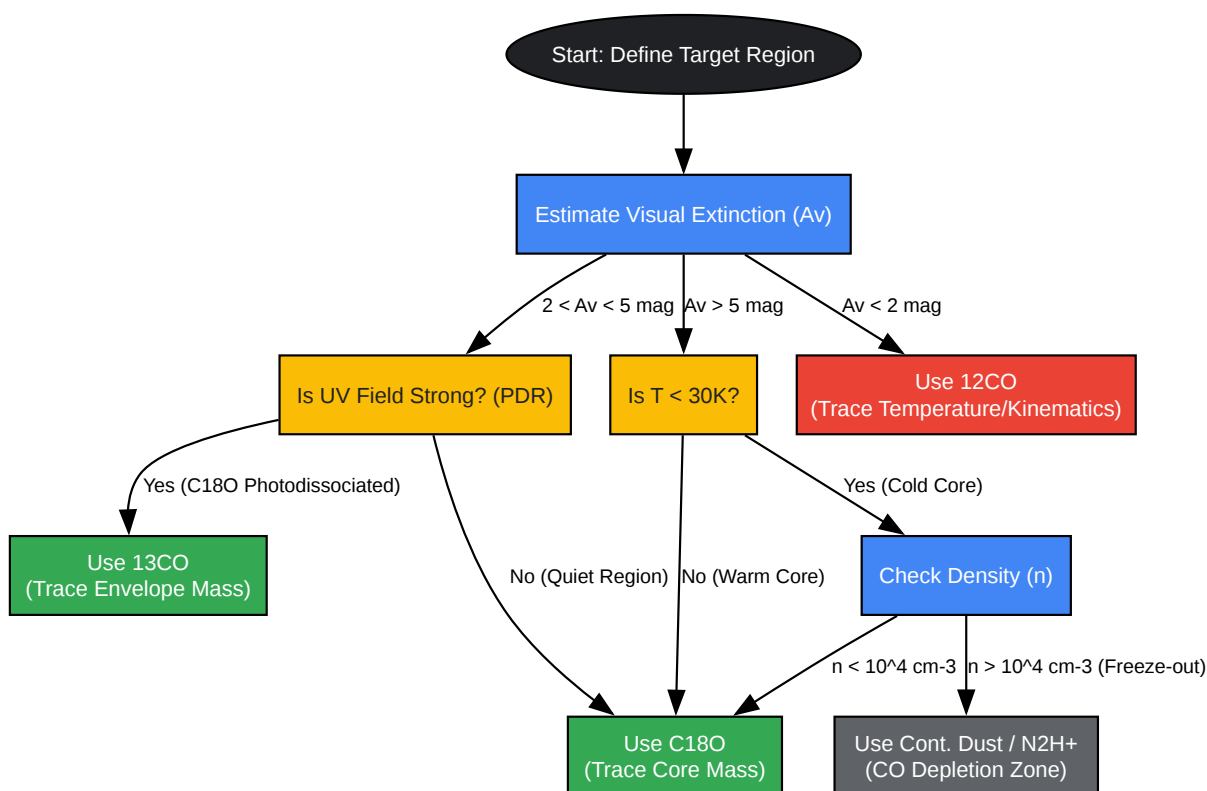
and

. In cold cores,

may overestimate column density if standard abundance ratios are assumed.

## Decision Logic & Workflow

The following diagram illustrates the decision process for selecting the correct tracer based on environmental conditions.



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Figure 1: Decision tree for selecting Carbon Monoxide isotopologues based on extinction ( ), temperature, and density conditions.

## Experimental Methodology: LTE Column Density Calculation

To derive the column density (

) using

(assuming optically thin emission), follow this protocol.

### Step 1: Observe

#### for Excitation Temperature (

)

Since

is optically thin, it cannot provide its own excitation temperature. You must observe the optically thick

line at the same position.

(Assuming J=1-0 transition at 115.27 GHz.

is the peak main beam temperature).

### Step 2: Calculate Opacity (

) of

Verify the thin assumption. If

, the term simplifies, but the rigorous form is:

Where

and

K.

### Step 3: Total Column Density (

)

Integrate the line intensity (

) and apply the LTE formula:

(Prefactor

is specific to the J=1-0 transition in units of

).

## Step 4: Convert to

### Mass

- Standard Canonical Value:

(derived from

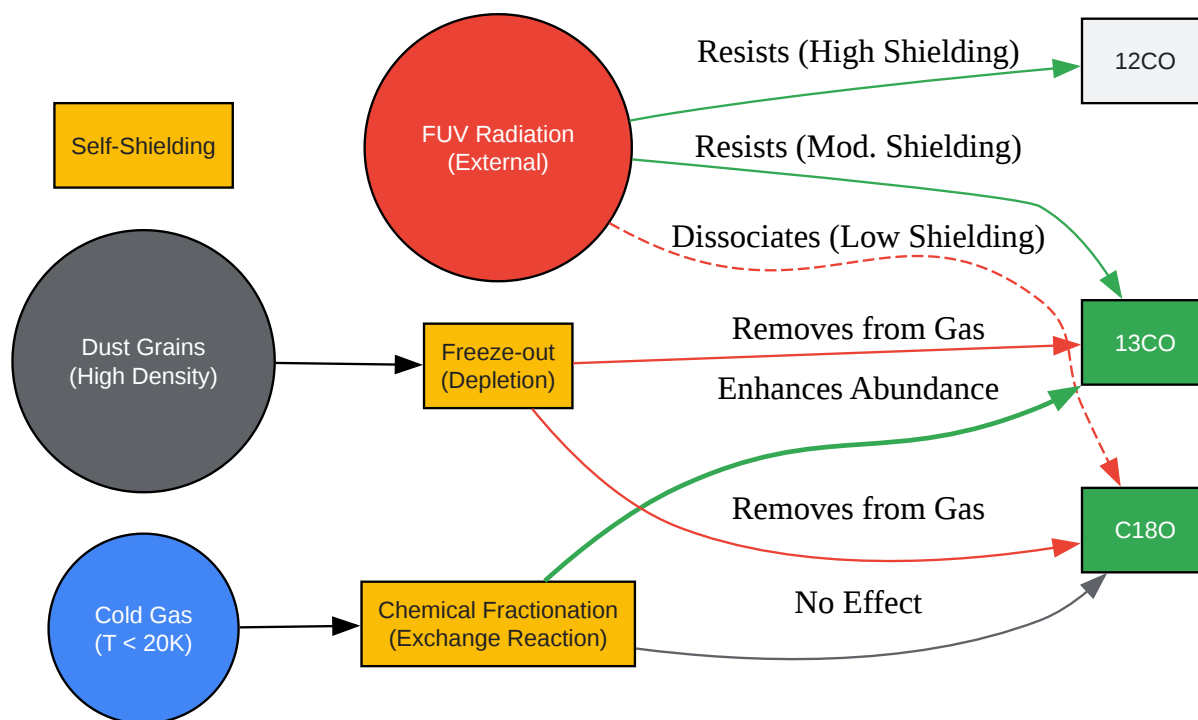
and

).

- Warning: In PDRs, this ratio is higher. In depletion zones, this ratio is effectively infinite (tracer vanishes).

## Visualization of Physical Processes

The following diagram details the competing mechanisms of Fractionation, Dissociation, and Depletion that differentiate the two tracers.



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Figure 2: Impact of environmental factors on tracer abundance. Note that Fractionation selectively boosts  $^{13}\text{CO}$ , while FUV selectively destroys  $\text{C}^{18}\text{O}$ .

## References

- Shimajiri, Y., et al. (2014). High abundance ratio of  $^{13}\text{CO}$  to  $\text{C}^{18}\text{O}$  toward photon-dominated regions in the Orion-A giant molecular cloud. *Astronomy & Astrophysics*.
- Lada, C. J., et al. (1994). Extinction and the  $\text{C}^{18}\text{O}$  Column Density in the Dark Cloud IC 5146. *The Astrophysical Journal*.
- Hacar, A., et al. (2016).<sup>[2]</sup>  $\text{C}^{18}\text{O}$  depletion and  $\text{N}_2\text{H}^+$  kinematics in the L1517B starless core. *Astronomy & Astrophysics*.
- Wilson, T. L., & Rood, R. (1994).<sup>[3]</sup> Abundances in the Interstellar Medium. *Annual Review of Astronomy and Astrophysics*.

- Miotello, A., et al. (2014).[4] Determining protoplanetary disk gas masses from CO isotopologues line observations. *Astronomy & Astrophysics*.

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- 1. [lweb.cfa.harvard.edu](http://web.cfa.harvard.edu) [[lweb.cfa.harvard.edu](http://web.cfa.harvard.edu)]
- 2. [raa-journal.org](http://raa-journal.org) [[raa-journal.org](http://raa-journal.org)]
- 3. [academic.oup.com](http://academic.oup.com) [[academic.oup.com](http://academic.oup.com)]
- 4. [aanda.org](http://aanda.org) [[aanda.org](http://aanda.org)]
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